

"Methyl 2,3-dichlorophenylacetate" solubility in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 2,3-dichlorophenylacetate**

Cat. No.: **B075993**

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An In-depth Technical Guide on Methyl 2,3-dichlorophenylacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical properties of **Methyl 2,3-dichlorophenylacetate**. Despite a comprehensive search of publicly available data, specific quantitative information regarding its solubility in various organic solvents remains uncharacterized in the literature. This document is intended to serve as a foundational resource, highlighting the existing data and identifying critical gaps in the current knowledge base for this compound.

Physicochemical Properties

A summary of the known physical and chemical properties of **Methyl 2,3-dichlorophenylacetate** is presented below. This information is crucial for its handling, storage, and application in research and development.

Property	Value	Reference
Molecular Formula	C9H8Cl2O2	[1] [2]
Molar Mass	219.06 g/mol	[1] [2]
Appearance	Liquid	[1] [2]
Color	Clear colorless	[2]
Density	1.318 ± 0.06 g/cm³ (Predicted)	[3]
Refractive Index	1.542 - 1.544	[2]
Storage Condition	Sealed in dry, Room Temperature	[2] [3]

Solubility in Organic Solvents

Currently, there is no publicly available quantitative data on the solubility of **Methyl 2,3-dichlorophenylacetate** in common organic solvents. This lack of information presents a significant challenge for its use in solution-based applications, such as reaction chemistry, purification, and formulation development. The determination of its solubility profile in a range of solvents with varying polarities is essential for its effective utilization.

Experimental Protocols

Detailed experimental protocols for the determination of the solubility of **Methyl 2,3-dichlorophenylacetate** are not available in the public domain. Standard methods for solubility determination, such as the equilibrium solubility method or the polythermal method, could be adapted for this compound. However, specific experimental parameters and analytical techniques would need to be developed and validated.

Logical Workflow for Solubility Determination

The following diagram outlines a general workflow for determining the solubility of a compound like **Methyl 2,3-dichlorophenylacetate**. This serves as a logical guide for researchers planning to undertake such studies.



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Caption: General workflow for experimental solubility determination.

Conclusion

While basic physicochemical properties of **Methyl 2,3-dichlorophenylacetate** are known, a critical data gap exists regarding its solubility in organic solvents. The absence of this information, along with detailed experimental protocols for its determination, hinders its full potential in research and drug development. The logical workflow provided can guide future studies to address this knowledge gap, which is essential for enabling the broader application of this compound.

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- To cite this document: BenchChem. ["Methyl 2,3-dichlorophenylacetate" solubility in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b075993#methyl-2-3-dichlorophenylacetate-solubility-in-organic-solvents>

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